

I. Introduction

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Compound of Interest

Compound Name: Amyloid-Forming peptide
GNNQQNY

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Adenosine is a ubiquitous purine nucleoside that functions as a critical signaling molecule, orchestrating a wide range of physiological and pathological processes.[1][2][3][4] It is generated under conditions of cellular stress, such as hypoxia or inflammation, and acts as a key regulator of cellular and tissue adaptation.[1][5] Adenosine exerts its effects by activating four distinct G protein-coupled receptors (GPCRs): A1, A2A, A2B, and A3.[1][2][6] These receptors are widely expressed throughout the body and are involved in modulating functions within the central nervous, cardiovascular, and immune systems.[2][4][7] Given its central role, the adenosine signaling pathway has long been a target for drug development, with applications ranging from the treatment of cardiac arrhythmias to inflammatory diseases and cancer.[2][8] This technical guide provides a comprehensive overview of the core components of adenosine signaling, including its production, receptor-mediated pathways, quantitative pharmacology, and key experimental methodologies for its study.

II. Core Components of the Adenosine Pathway

A. Adenosine Production: The Ecto-Enzymatic Cascade

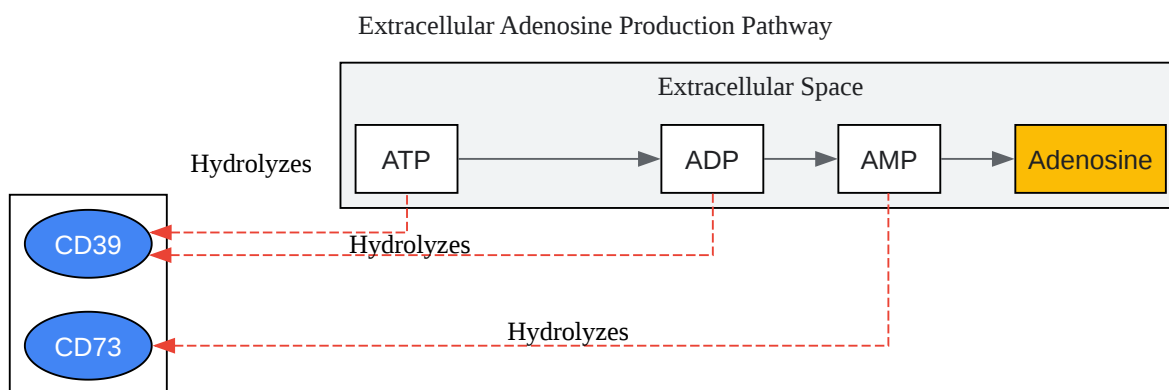
Under conditions of metabolic stress, inflammation, or hypoxia, significant amounts of adenosine triphosphate (ATP) are released from cells into the extracellular space.[6][9][10] This extracellular ATP is rapidly catabolized into the immunosuppressive and signaling molecule adenosine by a two-step enzymatic cascade mediated by cell-surface ectonucleotidases, primarily CD39 and CD73.[6]

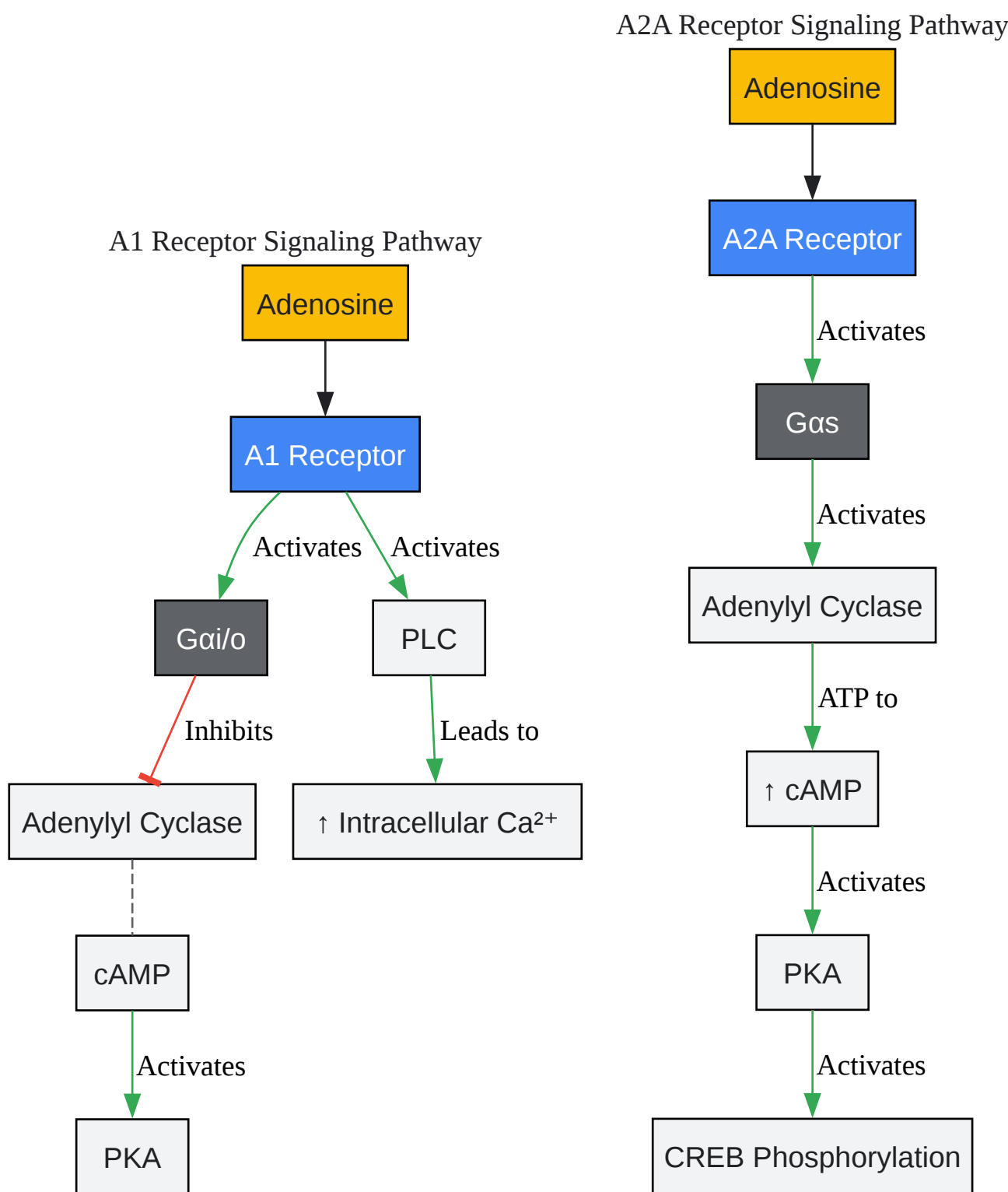
- CD39 (Ectonucleoside Triphosphate Diphosphohydrolase-1, ENTPD1): This enzyme initiates the cascade by hydrolyzing ATP and adenosine diphosphate (ADP) into adenosine

monophosphate (AMP).[6]

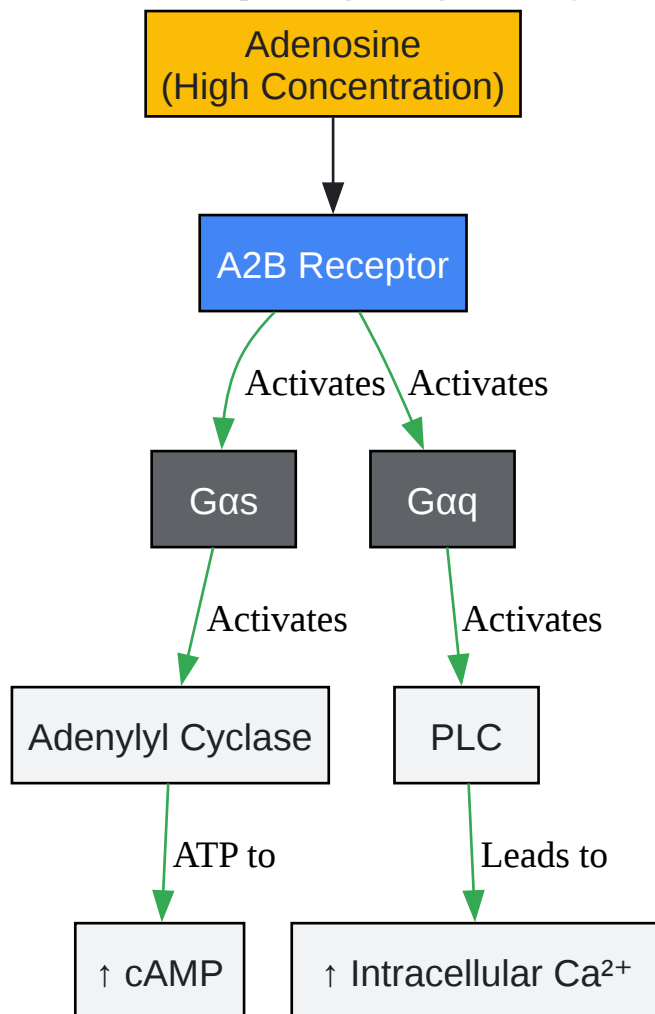
- CD73 (Ecto-5'-nucleotidase, NT5E): This enzyme completes the process by hydrolyzing AMP into adenosine.[6][11]

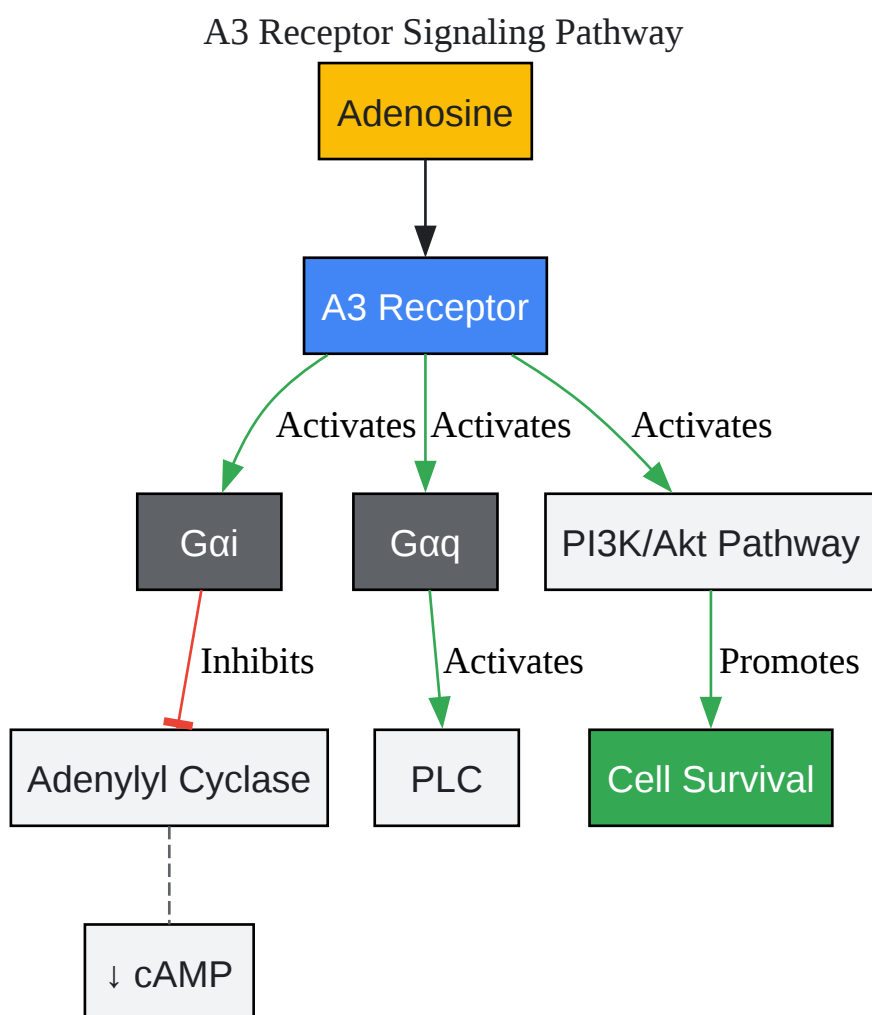
This production pathway is a critical control point for regulating the concentration of extracellular adenosine available to bind to its receptors.



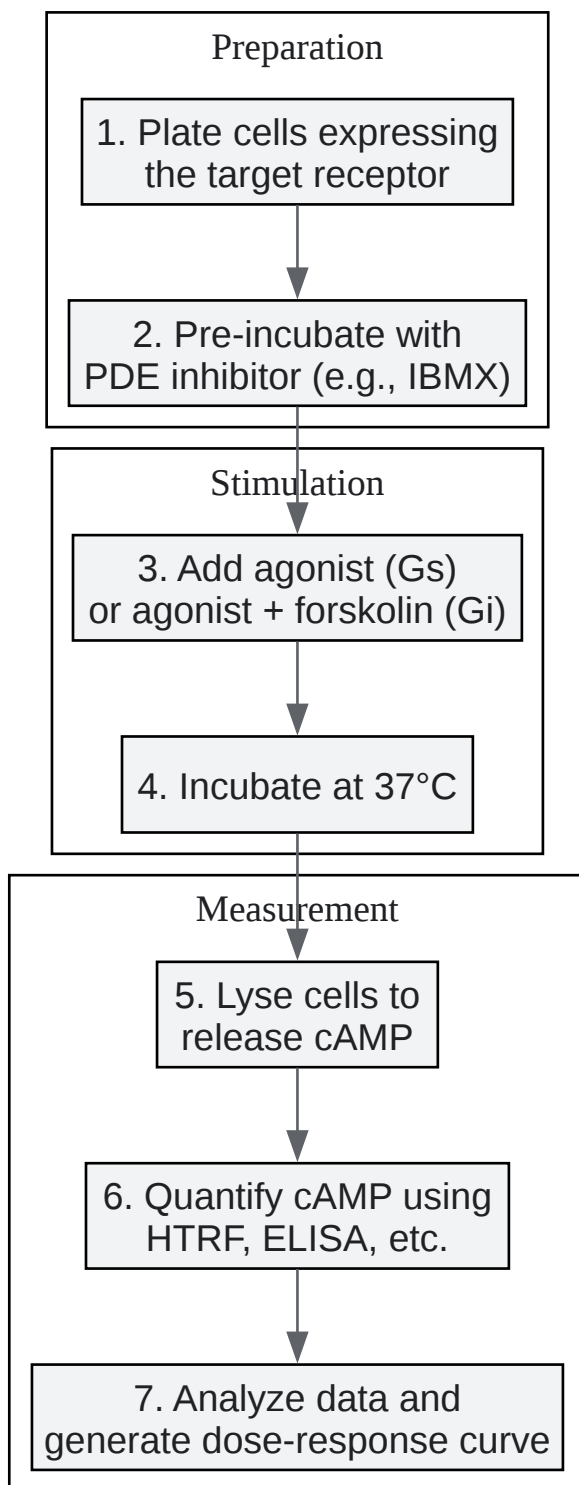


A2B Receptor Signaling Pathway





General Workflow for cAMP Accumulation Assay

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